

# Personal protective equipment for handling 3-(4-Chlorophenyl)-4'-methoxypropiofenone

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-4'-methoxypropiofenone

CAS No.: 111302-55-7

Cat. No.: B038690

[Get Quote](#)

## Operational Safety Guide: Handling 3-(4-Chlorophenyl)-4'-methoxypropiofenone

### Executive Summary & Hazard Context[1][2][3][4][5][6][7][8][9]

**3-(4-Chlorophenyl)-4'-methoxypropiofenone** (CAS: 111302-55-7) is a halogenated dihydrochalcone derivative, primarily utilized as a key intermediate in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin).[1][2]

While often categorized under generic "irritant" protocols, its specific structural features—a chlorinated aromatic ring coupled with a ketone backbone—dictate a more rigorous safety approach than standard organic solids. The primary risks are respiratory sensitization from dust inhalation and dermal absorption leading to chloracnegenic-like irritation or sensitization upon repeated exposure.[1]

The Golden Rule: Treat this compound as a potent sensitizer. The goal is zero skin contact and zero inhalation of particulates.

## Hazard Identification & Risk Assessment

Before selecting PPE, you must understand the "Why." This compound presents specific H-Code risks that drive our protection strategy.

| Hazard Class     | H-Code | Description                                | Operational Implication  |
|------------------|--------|--|--|
| Skin Irritation  | H315   | Causes skin irritation.<br>[1][3][2]       | Zero-Contact Policy:<br>Double-gloving is mandatory to prevent micro-tears from exposing skin.[1][2] |
| Eye Irritation   | H319   | Causes serious eye irritation.[1][3][4][5] | Dust Control: Safety glasses are insufficient if powder is friable; goggles are required.            |
| STOT SE 3        | H335   | May cause respiratory irritation.[1][4]    | Engineering Controls:<br>All handling must occur within a certified fume hood.                       |
| Acute Tox (Oral) | H302*  | Harmful if swallowed.<br>[1]               | Hygiene: Rigorous hand washing post-doffing; no food/drink in the lab.                               |

\*Note: H302 is applied based on the precautionary principle for halogenated aromatic ketones where specific LD50 data may be limited.[2]

## Personal Protective Equipment (PPE) Matrix

This matrix is designed for the pure solid and standard reaction solutions.[1]

## Hand Protection Strategy

Scientific Rationale: While nitrile is excellent for solids, the ketone moiety in this molecule can facilitate permeation if the substance is dissolved in low-molecular-weight ketones (e.g., acetone).[1][2]

| Parameter       | Recommendation                              | Technical Justification   |
|-----------------|---|---|
| Material        | Nitrile Rubber (Accelerator-free preferred) | Provides superior chemical resistance to aromatic chlorides compared to latex.[1][2]  |
| Thickness       | Minimum 0.11 mm (4-5 mil)                   | Thin enough for dexterity (weighing), thick enough to prevent abrasion breakthrough.[1][2]  |
| Configuration   | Double Gloving                              | Outer: Standard Nitrile (changed immediately upon splash).[1] Inner: Extended cuff Nitrile (tucked under lab coat).[1]                  |
| Incompatibility | Latex (Natural Rubber)                      | DO NOT USE. Latex degrades rapidly against halogenated aromatics and offers poor protection against organic solvents used in workup.[1] |

## Respiratory & Eye Protection[1][3][7]

- Primary Barrier (Engineering Control): Chemical Fume Hood operating at face velocity 80–100 fpm.[1]
- Secondary Barrier (PPE):
  - Eyes: Chemical Splash Goggles (Indirect Vented).[1] Why? Fine organic powders can bypass the side-gaps of safety glasses via electrostatic attraction.[1]

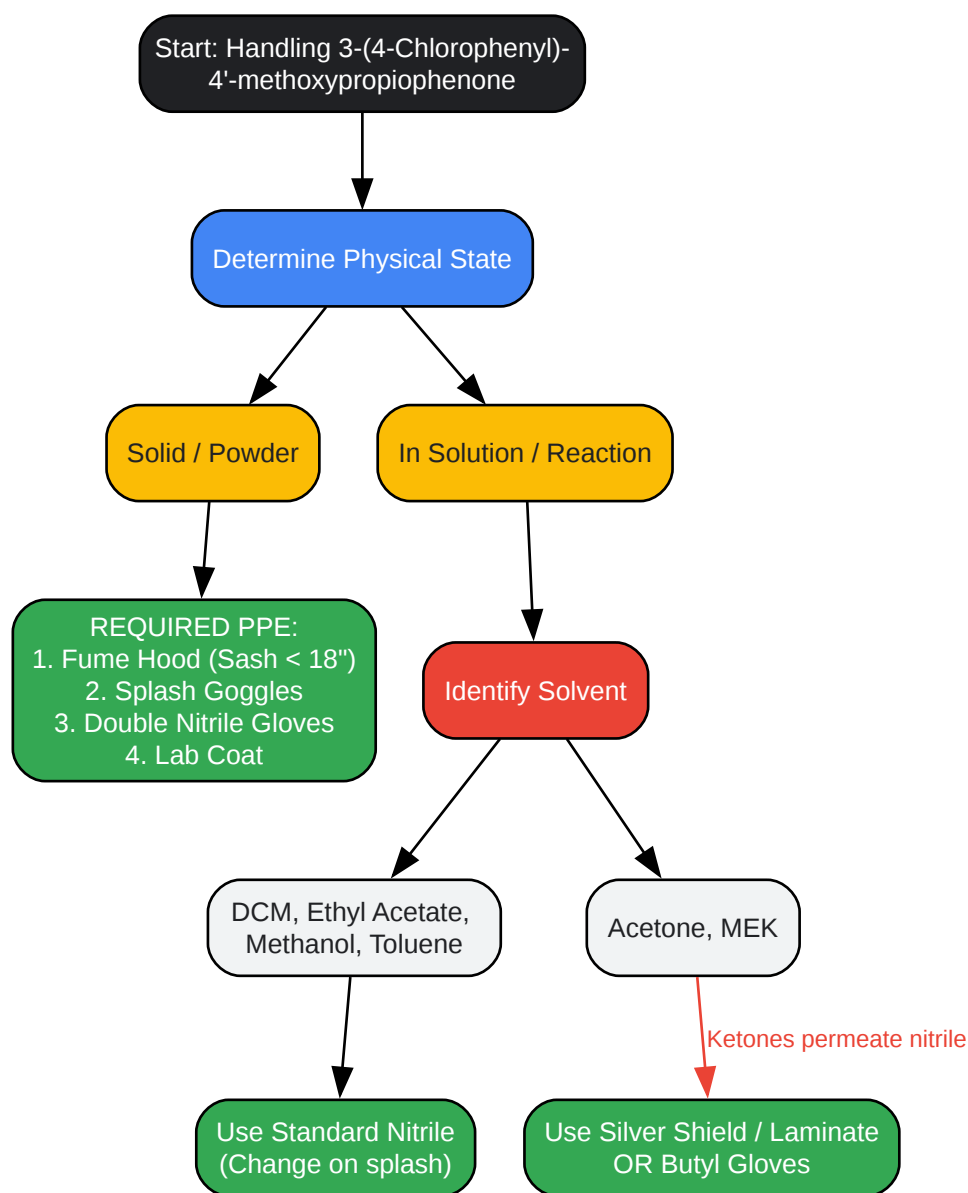
- Respiratory (Outside Hood): If weighing outside a hood is unavoidable (not recommended), use a P100 (HEPA) half-face respirator.[1][2] A standard N95 is insufficient for long-duration exposure to sensitizing organic dusts.[1]

## Body Protection[9]

- Lab Coat: 100% Cotton or Nomex/Kevlar blend.[1] Avoid synthetic blends (polyester) which can melt into skin if a flammable solvent fire occurs during the reaction phase.[1]
- Footwear: Closed-toe, non-perforated leather or chemically resistant synthetic shoes.[1]

## Decision Logic for PPE Selection

Visualizing the decision process ensures the correct gear is chosen based on the state of matter.



[Click to download full resolution via product page](#)

Figure 1: PPE Selection Decision Tree.[1][2] Note the specific divergence for ketone-based solvents due to permeation risks.[1][2]

## Operational Protocol: Step-by-Step Handling

This protocol integrates safety into the experimental workflow.[1]

### Phase 1: Preparation

- **Verify Engineering Controls:** Check the fume hood flow monitor. Ensure the sash is at the working height.
- **Glove Integrity Check:** Perform a "pneumatic test" on your nitrile gloves (trap air and squeeze) to check for pinholes before donning.[1]
- **Static Control:** This powder is organic and likely electrostatic. Use an anti-static gun or ionizer bar inside the hood to prevent powder "jumping" during weighing, which reduces aerosolization.[1]

## Phase 2: Weighing & Transfer[10]

- **Tare First:** Place the weighing boat in the balance, tare it, then remove it to the hood to add the solid. Never add solid to a balance located outside the hood.[1][2]
- **The "Transfer Tunnel":** When moving the solid from the weighing boat to the reaction flask, use a wide-mouth powder funnel.[1]
- **Rinse Immediately:** Once the solid is in the flask, immediately rinse the funnel and weighing boat with the reaction solvent (e.g., Methanol or DCM) to trap residual dust into the liquid phase.

## Phase 3: Cleanup & Decontamination[7][10]

- **Solvent Wipe:** Wipe down the balance area and hood surface with a paper towel soaked in ethanol or isopropanol.
- **Doffing Sequence:**
  - Wash outer gloves with soap/water before removing.[1]
  - Remove outer gloves (turn inside out).[1]
  - Remove goggles.[1]
  - Remove lab coat.[1]
  - Remove inner gloves.[1]

- Wash hands with soap and cool water (warm water opens pores, increasing absorption risk).[1]

## Emergency Response & Disposal

### Accidental Exposure[5][12]

- Skin Contact: Immediately wash with soap and copious amounts of water for 15 minutes.[4] [5] Do not use organic solvents (ethanol/acetone) to clean skin; this drives the chemical deeper into the dermis.[1]
- Eye Contact: Flush at an eyewash station for 15 minutes, holding eyelids open.[1] Seek medical attention immediately.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen (trained personnel only). [1]

### Waste Disposal[4][11]

- Classification: This material is a Halogenated Organic Waste.[1]
- Segregation: Do not mix with non-halogenated solvents (like pure acetone or methanol) if your facility separates them, as halogenated waste requires high-temperature incineration (1100°C+) to prevent dioxin formation.[1][2]
- Labeling: Clearly tag waste containers with "Contains Halogenated Organics: **3-(4-Chlorophenyl)-4'-methoxypropiofenone**".

## References

- PubChem. (n.d.).[1][6] **3-(4-Chlorophenyl)-4'-methoxypropiofenone** (Compound).[1][2] [7][6][8] National Library of Medicine.[1] Retrieved October 26, 2023, from [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). (n.d.).[1] Personal Protective Equipment: Chemical Resistance Selection. United States Department of Labor.[1] Retrieved October 26, 2023, from [[Link](#)][1]

- European Chemicals Agency (ECHA). (n.d.).<sup>[1]</sup> C&L Inventory: 3-(4-chlorophenyl)-1-(4-methoxyphenyl)propan-1-one.<sup>[1]</sup><sup>[2]</sup> Retrieved October 26, 2023, from [\[Link\]](#)<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
- [2. lookchem.com](http://2.lookchem.com) [[lookchem.com](http://lookchem.com)]
- [3. tcichemicals.com](http://3.tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- [4. sds.metasci.ca](http://4.sds.metasci.ca) [[sds.metasci.ca](http://sds.metasci.ca)]
- [5. fishersci.com](http://5.fishersci.com) [[fishersci.com](http://fishersci.com)]
- [6. 1-\(4-Chlorophenyl\)-3-\(4-methoxyphenyl\)propan-1-one | C<sub>16</sub>H<sub>15</sub>ClO<sub>2</sub> | CID 11323320 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- [7. echemi.com](http://7.echemi.com) [[echemi.com](http://echemi.com)]
- [8. 3-\(4-Chlorophenyl\)-4'-methoxypropiophenone | C<sub>16</sub>H<sub>15</sub>ClO<sub>2</sub> | CID 7015865 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(4-Chlorophenyl)-4'-methoxypropiophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b038690/docs#personal-protective-equipment-for-handling-3-4-chlorophenyl-4-methoxypropiophenone>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)